

Personal protective equipment for handling MRS2279

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Compound of Interest

Compound Name: MRS2279

Cat. No.: B15571210

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Essential Safety and Handling Guide for MRS2279

This document provides immediate safety, operational, and disposal guidance for laboratory personnel handling **MRS2279**, a selective P2Y1 receptor antagonist. The information is intended for researchers, scientists, and drug development professionals to ensure safe handling and build trust in laboratory safety practices.

I. Product Information and Quantitative Data

MRS2279 is a selective and high-affinity competitive antagonist for the P2Y1 receptor.^{[1][2]} It is intended for laboratory research use only.^{[1][3]} While one supplier ships it as a non-hazardous chemical, a full hazard assessment has not been provided, and therefore, it should be handled with care, following standard laboratory safety procedures for bioactive small molecules.

Table 1: Chemical and Physical Properties of **MRS2279**

Property	Value	Source
Chemical Name	(1R,2S)-4-[2-Chloro-6-(methylamino)-9H-purin-9-yl]-2-(phosphonooxy)bicyclo[3.1.0]hexane-1-methanol dihydrogen phosphate ester diammonium salt	[1]
Molecular Formula	C13H18ClN5O8P2.2NH3	[1][3]
Molecular Weight	503.78 g/mol	[1][3]
CAS Number	2387505-47-5	[1][3]
Appearance	Solid powder	[4]
Purity	≥98% (HPLC)	[1][3]
Solubility	Soluble to 100 mM in water; Soluble in DMSO	[3][4]
Storage	Store at -20°C	[1][3]

Table 2: Pharmacological Data for **MRS2279**

Parameter	Value	Species	Assay	Source
Ki	2.5 nM	-	P2Y1 Receptor Binding	[1][2]
IC50	51.6 nM	-	P2Y1 Receptor Antagonism	[1][2]
pKB	8.05	Human	ADP-induced platelet aggregation	[1][2]

II. Operational Plan: Safe Handling Protocol

This section provides a step-by-step guide for the safe handling of **MRS2279** from receipt to preparation of solutions.

1. Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Verify that the product name and CAS number on the label match the order.
- Store the container in a designated, well-ventilated, and secure location at -20°C as recommended.[\[1\]](#)[\[3\]](#)
- Keep the container tightly sealed.

2. Personal Protective Equipment (PPE):

- Always wear appropriate PPE when handling **MRS2279**. This creates a barrier between you and the chemical.[\[5\]](#)
- Lab Coat: A clean, buttoned lab coat that covers the arms should be worn.
- Gloves: Chemical-resistant gloves (e.g., nitrile) are mandatory.[\[6\]](#) Inspect gloves for any tears or holes before use. Change gloves immediately if they become contaminated.
- Eye Protection: Safety glasses with side shields or chemical splash goggles are required to protect from splashes and aerosols.[\[6\]](#)
- Respiratory Protection: For handling small quantities of the powder, a standard fume hood should provide adequate ventilation. If weighing larger quantities outside of a fume hood or if there is a risk of generating dust, a respirator (e.g., N95) may be necessary.[\[7\]](#)

3. Weighing and Solution Preparation:

- Conduct all weighing and solution preparation in a certified chemical fume hood to minimize inhalation exposure.
- Before handling, ensure the work area is clean and uncluttered.

- Use a dedicated spatula and weighing paper for **MRS2279**.
- Handle the powder gently to avoid creating dust.
- For preparing stock solutions, slowly add the solvent (e.g., water or DMSO) to the vial containing the pre-weighed compound.
- Ensure the container is securely capped before vortexing or sonicating to dissolve the compound.
- Clearly label all solutions with the chemical name, concentration, solvent, date of preparation, and your initials.

4. Spills and Decontamination:

- In case of a small spill, alert others in the vicinity.
- Wearing your PPE, gently cover the spill with an absorbent material.
- Clean the area with an appropriate solvent (e.g., water for aqueous solutions) and then decontaminate with a suitable laboratory cleaner.
- Collect all contaminated materials in a sealed bag for proper disposal.
- For larger spills, evacuate the area and follow your institution's emergency procedures.

III. Disposal Plan

Proper disposal of chemical waste is crucial for laboratory safety and environmental protection.

1. Waste Identification and Segregation:

- Although **MRS2279** may be shipped as non-hazardous, it is prudent to treat all research chemicals as potentially hazardous unless a formal hazard assessment has been conducted.
- Segregate **MRS2279** waste from other waste streams. Do not mix it with non-hazardous waste.^[2]

2. Solid Waste Disposal:

- Contaminated solid waste, including empty vials, weighing paper, used gloves, and absorbent materials from spills, should be collected in a clearly labeled, sealed plastic bag or container.
- Dispose of this container through your institution's chemical waste management program.

3. Liquid Waste Disposal:

- Unused or waste solutions of **MRS2279** should be collected in a designated, sealed, and properly labeled waste container.
- The label should clearly state "Aqueous Waste with **MRS2279**" or "DMSO Waste with **MRS2279**" and include the approximate concentration.
- Do not pour **MRS2279** solutions down the drain unless specifically permitted by your institution's environmental health and safety (EHS) office.[\[1\]](#)[\[3\]](#)
- Follow your institution's guidelines for the disposal of chemical liquid waste.

IV. Experimental Protocols

MRS2279 is a potent inhibitor of ADP-induced platelet aggregation.[\[1\]](#)[\[2\]](#) The following is a generalized protocol for an in vitro platelet aggregation assay, a key experiment for characterizing P2Y1 antagonists.

Protocol: ADP-Induced Platelet Aggregation Assay

Objective: To measure the inhibitory effect of **MRS2279** on platelet aggregation induced by ADP.

Materials:

- Freshly drawn human venous blood (in sodium citrate)
- **MRS2279**

- Adenosine diphosphate (ADP)
- Phosphate-buffered saline (PBS)
- Platelet-rich plasma (PRP) and platelet-poor plasma (PPP)
- Platelet aggregometer

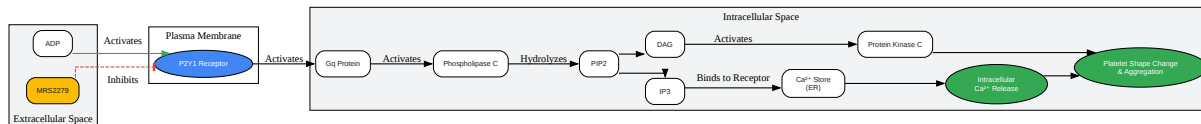
Procedure:

- Preparation of Platelet-Rich and Platelet-Poor Plasma:
 - Centrifuge whole blood at a low speed (e.g., 200 x g) for 15 minutes at room temperature to obtain PRP.
 - Transfer the PRP to a new tube.
 - Centrifuge the remaining blood at a high speed (e.g., 2000 x g) for 20 minutes to obtain PPP. The PPP will be used to set the 100% aggregation baseline.
- Assay Setup:
 - Adjust the platelet count in the PRP with PPP if necessary.
 - Place a small volume of PRP in a cuvette with a stir bar and allow it to equilibrate at 37°C in the aggregometer.
- Inhibition with **MRS2279**:
 - Add different concentrations of **MRS2279** (or vehicle control) to the PRP and incubate for a specified time (e.g., 2-5 minutes).
- Induction of Aggregation:
 - Add a specific concentration of ADP to the cuvette to induce platelet aggregation.
- Data Acquisition:

- Record the change in light transmission for 5-10 minutes. As platelets aggregate, the turbidity of the solution decreases, and light transmission increases.
- Analysis:
 - Calculate the percentage of aggregation inhibition for each concentration of **MRS2279** compared to the vehicle control.
 - Determine the IC₅₀ value of **MRS2279** from the concentration-response curve.

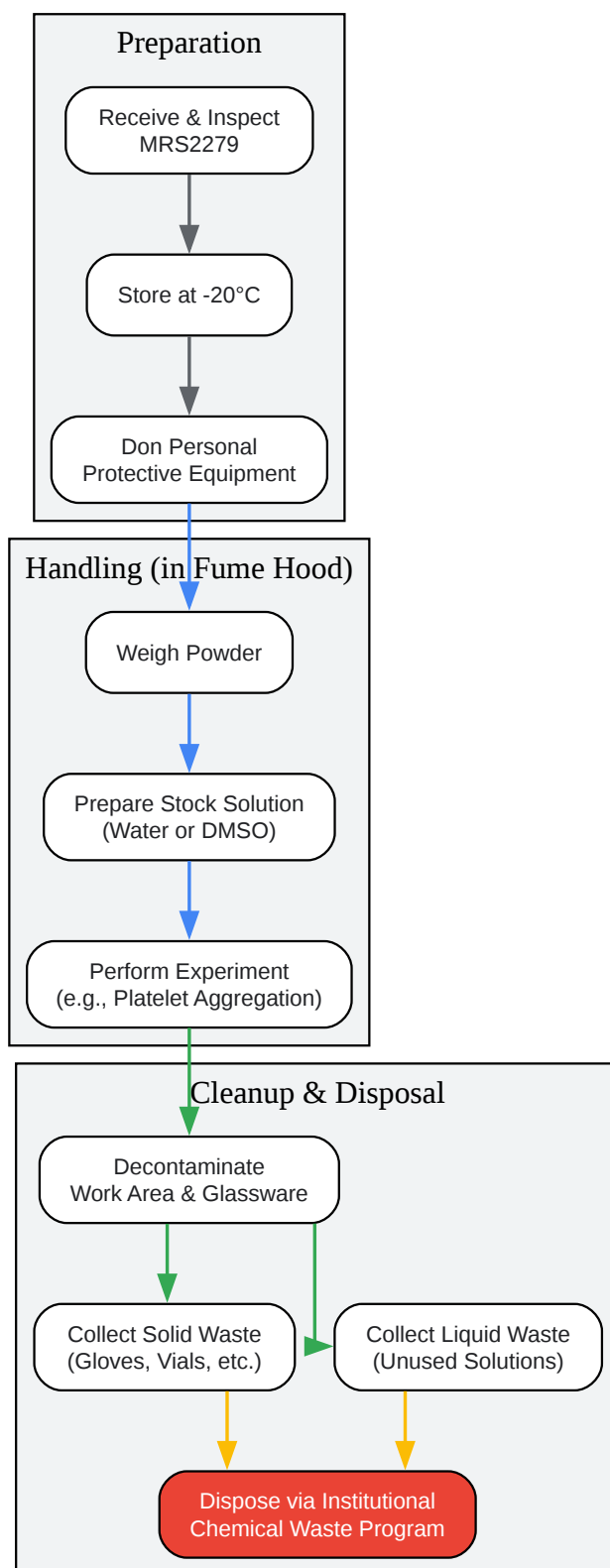
V. Mandatory Visualizations

The following diagrams illustrate the P2Y1 signaling pathway and a general workflow for handling **MRS2279**.



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Caption: P2Y1 Receptor Signaling Pathway and Point of Inhibition by **MRS2279**.



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Caption: Step-by-step workflow for the safe handling and disposal of **MRS2279**.

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